

# Application Notes and Protocols for Trifloxystrobin in Integrated Pest Management (IPM)

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Compound of Interest					
Compound Name:	Trifloxystrobin				
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#### Introduction

**Trifloxystrobin** is a broad-spectrum, synthetic fungicide derived from the naturally occurring strobilurins.[1] It is a member of the Quinone outside Inhibitor (QoI) fungicide group, designated by the Fungicide Resistance Action Committee (FRAC) as Group 11.[2][3] Its mode of action, translaminar movement, and robust residual activity make it a valuable component in integrated pest management (IPM) programs for a wide range of crops, including cereals, fruits, vegetables, and ornamentals.[2][4][5] This document provides detailed application notes and experimental protocols for researchers and scientists utilizing **Trifloxystrobin** in IPM strategies.

## **Application Notes**

#### 1. Mode of Action

**Trifloxystrobin** inhibits mitochondrial respiration in fungal cells by binding to the Quinone outside (Qo) site of the cytochrome bc1 complex (Complex III) in the electron transport chain. [2][4] This action blocks electron transfer, which disrupts the production of adenosine triphosphate (ATP), the primary energy source for the cell.[2][4] The disruption of energy production prevents fungal spore germination and mycelial growth, providing both preventative and curative activity against fungal pathogens.[2][4]



#### 2. Spectrum of Activity

**Trifloxystrobin** is effective against a broad spectrum of fungal diseases from the Ascomycetes, Basidiomycetes, Oomycetes, and Deuteromycetes classes.[6]

- Target Diseases: Powdery mildew, downy mildew, rusts, leaf spots, apple scab, anthracnose, rice blast, and sheath blight.[2][5][6][7]
- Target Crops: Cereals (wheat, barley, corn), fruits (apples, pears, grapes, mangoes),
   vegetables (cucumbers, tomatoes, potatoes), and ornamentals.[6][7][8]

#### 3. Resistance Management

The high site-specific activity of QoI fungicides like **Trifloxystrobin** makes them prone to the development of resistance in fungal populations.[9][10] To ensure long-term efficacy, a robust resistance management strategy is critical.

- Rotation: Rotate **Trifloxystrobin** with fungicides from different FRAC groups with different modes of action.[2] Avoid consecutive applications of any Group 11 fungicide.[2]
- Mixtures: Utilize Trifloxystrobin in pre-formulated mixtures or tank-mixes with multi-site or different single-site fungicides (e.g., triazoles like tebuconazole).[2][9][11] This provides multiple modes of action against the pathogen, reducing the selection pressure for resistance.[2]
- Application Limits: Do not apply more than the maximum number of recommended applications per season, as specified by product labels.[1] For example, a program for apples might limit applications to a block of three treatments per season.[1]
- Rate Adherence: Always use the manufacturer's recommended application rates. Using lower rates can contribute to the selection of less susceptible fungal strains.[9]

#### 4. Integration into IPM Programs

**Trifloxystrobin** is suitable for use in IPM programs, which combine multiple strategies for long-term pest control with minimal impact on the environment.[1][2]



- Monitoring: Base fungicide applications on scouting and disease forecasting models rather than a fixed calendar schedule.
- Cultural Practices: Employ cultural controls such as selecting resistant crop varieties, crop rotation, and sanitation to reduce disease pressure.[2]
- Biological Controls: Trifloxystrobin is generally considered to have low toxicity to many beneficial insects, making it compatible with biological control programs.[8][12] However, effects can be species-specific. For example, it is classified as harmless to some predatory mites and parasitic wasps but may be harmful to others in laboratory settings.[1]
- Chemical Selectivity: When chemical control is necessary, use **Trifloxystrobin** as part of a planned program that considers its impact on non-target organisms and the environment.
- 5. Environmental Fate and Non-Target Effects
- Soil: **Trifloxystrobin** is non-persistent in soil, with laboratory studies showing rapid degradation with half-lives between 0.41 and 0.91 days.[13] It has low water solubility and is not expected to leach into groundwater.[5]
- Water: The fungicide degrades rapidly in water, with an environmental half-life under summer sunlight of approximately 1.1 to 1.7 days.[14][15] However, it is highly toxic to fish and aquatic invertebrates.[5] Therefore, direct contamination of water bodies must be strictly avoided.[1] Aerial application is often forbidden to mitigate this risk.[1]
- Beneficial Organisms: Trifloxystrobin has low acute toxicity to honeybees, earthworms, and soil microorganisms.[1][5] It is rated as having low toxicity to the European honey bee (Apis mellifera) and some parasitic wasps.[12] However, some studies indicate potential negative impacts on certain beneficials, so local testing and observation are recommended.[1][16]

### **Data Presentation**

Table 1: Summary of **Trifloxystrobin** Efficacy Data



Crop(s)	Target Disease(s)	Efficacy / Disease Control	Reference
Apple	Powdery Mildew	95-100% protection compared to non-treated trees.	[17]
Apple, Pear	Black Spot (Scab)	Equivalent to or better than standard fungicide treatments.	[1]
Grape	Powdery Mildew, Downy Mildew (suppression)	Equivalent to or better than standard fungicide treatments.	[1]
Nectarine	Powdery Mildew	More effective than myclobutanil or penconazole.	[17]
Prune	Rust	98.0% protection compared to control.	[17]
Rice	Sheath Blight (Rhizoctonia solani)	37.6% disease control (when combined with Tebuconazole).	[18]
Dogwood	Powdery Mildew (Erysiphe pulchra)	Significantly reduced incidence compared to untreated control.	[19]

Table 2: General Application Recommendations



Crop Type	Application Rate (Active Ingredient)	Application Method	Notes	Reference
General Crops	100 - 200 g/ha	Foliar Spray	Rate depends on crop and disease severity.	[7]
Pome Fruit, Grapes	150 - 200 g/ha (product)	Dilute or concentrate boom spray.	Apply at 10-14 day intervals; max 3 applications/seas on.	[1]
Soybeans (USA)	0.0913 - 0.1271 kg/ha max	Foliar Spray	3 applications max; 21-day pre- harvest interval.	[20]
Rice	0.4 g/L (product with Tebuconazole)	Foliar Spray	-	[18]

Table 3: Summary of Ecotoxicological Data



Organism Group	Species	Endpoint	Value	Reference
Fish	-	Chronic NOEC	7.7 ppb (μg/L)	[1]
Aquatic Invertebrates	-	Chronic NOEC	2.76 ppb (μg/L)	[1]
Aquatic Invertebrates	Chironomus riparius	Chronic EC50 (28 d)	450 μg/L	[21]
Aquatic Invertebrates	Chironomus riparius	Chronic NOEC (28 d)	200 μg/L	[21]
Birds	-	Chronic Dietary NOEC	>320 mg a.i./kg- diet	[13]
Honeybees	Apis mellifera	Acute Toxicity	Low	[1][12]
Earthworms	-	Acute Toxicity	Low	[1]

NOEC: No Observed Effect Concentration; EC50: Effective Concentration for 50% of organisms.

# **Experimental Protocols**

Protocol 1: Field Efficacy Trial for Trifloxystrobin

Objective: To evaluate the efficacy of **Trifloxystrobin** formulations against a target fungal disease on a specific crop under field conditions.

#### 1. Experimental Design:

- Layout: Use a Randomized Complete Block Design (RCBD) with a minimum of four replications.[22]
- Plot Size: Define plot size based on crop type and application equipment to minimize spray drift between plots (e.g., 5m x 10m).
- Treatments:
- **Trifloxystrobin** formulation at the proposed rate (T1).

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- Trifloxystrobin formulation at a higher/lower rate (optional, T2).
- A registered commercial standard fungicide for comparison (Reference).[23]
- Untreated Control (UTC).

#### 2. Site Selection and Crop Management:

- Select a site with a history of the target disease and uniform soil conditions.[22]
- Follow standard agronomic practices for the crop regarding planting, fertilization, and irrigation.[22]
- If natural infection is unreliable, artificial inoculation may be performed to ensure adequate disease pressure.

#### 3. Application of Treatments:

- Equipment: Use a calibrated backpack sprayer or plot sprayer with appropriate nozzles to ensure uniform coverage.[22] Record spray volume, pressure, and nozzle type.
- Timing: Apply treatments based on the protocol's objective, which may be preventative (before disease symptoms appear) or curative (at the first sign of disease). Record the crop growth stage and weather conditions at the time of application.
- Frequency: Apply subsequent treatments based on the proposed label recommendations (e.g., 10-14 day intervals).[1]

#### 4. Data Collection and Assessment:

- Disease Severity: Assess disease severity at regular intervals (e.g., 7, 14, and 21 days after the final application).
- Method: Randomly select a predetermined number of plants or leaves (e.g., 20) from the center of each plot. Rate disease severity using a standardized rating scale (e.g., 0-9 scale or percentage of leaf area affected).
- Phytotoxicity: Observe and record any signs of crop injury (e.g., chlorosis, necrosis, stunting) at each assessment date.
- Yield: At crop maturity, harvest a defined area from the center of each plot to determine yield and quality parameters.

#### 5. Data Analysis:

 Analyze disease severity and yield data using Analysis of Variance (ANOVA) appropriate for an RCBD.

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- Use a mean separation test (e.g., Tukey's HSD, LSD) at p≤0.05 to compare treatment means.
- Calculate percent disease control relative to the untreated control.

Protocol 2: Fungicide Resistance Monitoring (In Vitro Assay)

Objective: To determine the sensitivity of a fungal pathogen population to **Trifloxystrobin**.

#### 1. Isolate Collection:

• Collect at least 50-100 single-spore isolates of the target pathogen from infected plant tissue from various fields (both treated and untreated with QoI fungicides).

#### 2. Media Preparation:

- Prepare a suitable growth medium (e.g., Potato Dextrose Agar PDA) and amend it with a technical grade source of **Trifloxystrobin**.
- Create a dilution series to achieve final concentrations in the media that bracket the expected EC50 value (e.g., 0, 0.01, 0.1, 1, 10, 100 mg/L). Use a solvent control (e.g., acetone or ethanol) if the fungicide is not water-soluble.

#### 3. Inoculation and Incubation:

- Place a mycelial plug (e.g., 5 mm diameter) from the edge of an actively growing colony of each isolate onto the center of the amended and control plates.
- Incubate the plates in the dark at an optimal temperature for the pathogen's growth.

#### 4. Data Collection and Analysis:

- Measure the colony diameter (in two perpendicular directions) of each isolate on each plate after a set incubation period (e.g., when the control plate has reached approximately 70-80% of the plate diameter).
- Calculate the percent inhibition of mycelial growth for each concentration relative to the control.
- For each isolate, perform a probit or log-logistic regression analysis to calculate the EC50 value (the effective concentration that inhibits growth by 50%).
- Analyze the distribution of EC50 values to identify shifts in sensitivity within the pathogen population.



Protocol 3: Non-Target Aquatic Organism Acute Toxicity Test (e.g., Daphnia magna)

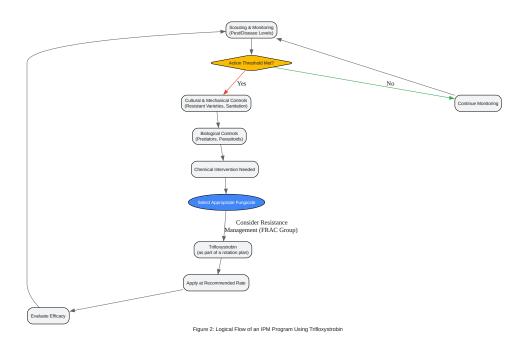
Objective: To determine the acute toxicity (EC50) of **Trifloxystrobin** to a standard aquatic invertebrate species. This protocol is based on OECD Guideline 202.

- 1. Test Organism:
- Use juvenile Daphnia magna (<24 hours old) from a healthy, laboratory-reared culture.
- 2. Test Substance and Solutions:
- Prepare a stock solution of **Trifloxystrobin** using technical grade active ingredient.
- Create a geometric series of at least five test concentrations (e.g., 1, 2, 4, 8, 16 μg/L) and a control (culture water only).
- 3. Experimental Setup:
- Vessels: Use glass beakers or vials as test vessels.
- Replicates: Set up at least four replicates for each test concentration and the control.
- Loading: Place a minimum of 5 daphnids into each replicate vessel containing the test solution. The total volume should provide at least 2 mL per animal.
- Conditions: Maintain the test under controlled conditions: 20 ± 2°C, with a 16:8 hour light:dark photoperiod. Do not feed the organisms during the test.
- 4. Observations and Data Collection:
- Observe the daphnids at 24 and 48 hours.
- Record the number of immobilized (unable to swim) daphnids in each replicate. Immobilization is the endpoint, as it is a precursor to mortality.
- 5. Data Analysis:
- Calculate the percentage of immobilization for each concentration at each time point.
- Determine the 24-h and 48-h EC50 values and their 95% confidence limits using statistical methods such as probit analysis or logistic regression.

## **Mandatory Visualizations**

Caption: **Trifloxystrobin** inhibits the mitochondrial electron transport chain.

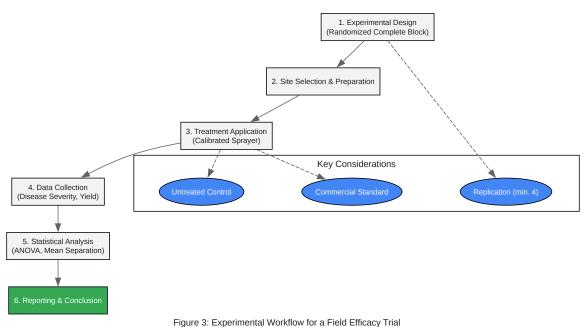




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Caption: Decision-making process for using **Trifloxystrobin** within an IPM framework.





rigure 3. Experimental Workhow for a Field Efficacy Tha

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Caption: A generalized workflow for conducting fungicide field efficacy trials.

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